

5-ButylNonane: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 5-ButylNonane

Cat. No.: B105755

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An In-depth Technical Guide on the Core Properties and Applications of **5-ButylNonane** as a Non-Polar Solvent

Introduction

5-ButylNonane (CAS No. 17312-63-9) is a branched alkane with the molecular formula $C_{13}H_{28}$. As a non-polar solvent, it holds potential for various applications in research and the pharmaceutical industry, particularly in organic synthesis, extraction, and chromatography. Its branched structure imparts specific physicochemical properties that differentiate it from its linear alkane counterparts. This technical guide provides a comprehensive overview of the known properties, potential applications, and safety considerations of **5-butylNonane**, with a focus on its utility for researchers, scientists, and drug development professionals. Due to the limited availability of data for this specific compound, information from analogous branched alkanes is also included to provide a broader context.

Physicochemical Properties

The physicochemical properties of **5-butylNonane** are summarized in the table below. These properties are crucial for its application as a solvent, influencing factors such as boiling point for reaction temperature control and ease of removal, density for phase separation, and refractive index for analytical purposes.

Table 1: Physicochemical Properties of **5-Butylnonane**

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₈	[1]
Molecular Weight	184.36 g/mol	[1]
CAS Number	17312-63-9	[1]
Boiling Point	216.6 °C at 760 mmHg	[1]
Density	0.757 g/cm ³	[1]
Refractive Index	1.424	[1]
Flash Point	64.9 °C	[1]
Vapor Pressure	0.204 mmHg at 25 °C	[1]
Viscosity	No data available	
LogP (Octanol/Water Partition Coefficient)	No data available	
Water Solubility	No data available (expected to be very low)	

Solvent Characteristics

As a C13 branched alkane, **5-butylnonane** exhibits typical characteristics of a non-polar solvent.

Solubility and Miscibility:

- **Water Solubility:** Alkanes are generally considered to be virtually insoluble in water due to their non-polar nature. While specific quantitative data for **5-butylnonane** is not readily available, it is expected to have very low water solubility.
- **Organic Solvent Miscibility:** **5-Butylnonane** is expected to be miscible with a wide range of common non-polar and weakly polar organic solvents, such as toluene, diethyl ether, and

other hydrocarbons. Based on the "like dissolves like" principle, it will have limited miscibility with highly polar solvents like methanol and water.

Table 2: Predicted Miscibility of **5-Butylnonane** with Common Solvents

Solvent	Polarity	Predicted Miscibility
Water	High	Immiscible
Methanol	High	Immiscible/Slightly Miscible
Ethanol	High	Partially Miscible
Acetone	Medium	Miscible
Diethyl Ether	Low	Miscible
Toluene	Low	Miscible
Hexane	Low	Miscible

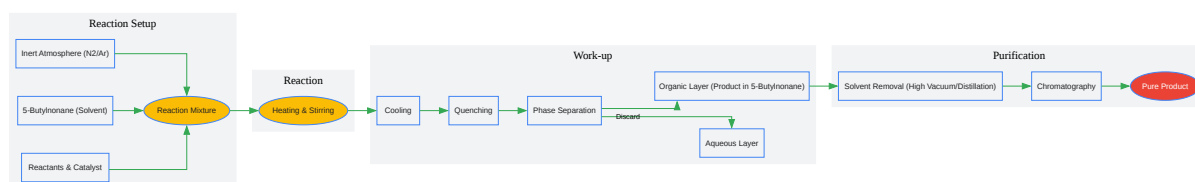
Potential Applications in Research and Drug Development

While specific experimental protocols detailing the use of **5-butylnonane** are scarce in publicly available literature, its properties suggest its utility in several areas.

Organic Synthesis

As a high-boiling, non-polar, and aprotic solvent, **5-butylnonane** can be a suitable medium for organic reactions requiring elevated temperatures and an inert environment. Its non-polar nature makes it ideal for dissolving non-polar starting materials and reagents.

A potential workflow for a synthesis reaction using a high-boiling non-polar solvent like **5-butylnonane** is depicted below.



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Caption: A typical experimental workflow for an organic synthesis reaction using a high-boiling non-polar solvent.

Extraction

The non-polar nature of **5-butylnonane** makes it a candidate for the extraction of non-polar compounds from natural products or reaction mixtures. Its high boiling point would be advantageous in situations where the extraction is performed at elevated temperatures to increase efficiency, followed by solvent removal under vacuum.

Chromatography

In chromatographic applications, branched alkanes can be used as components of the mobile phase in normal-phase chromatography. Due to its non-polar character, **5-butylnonane** could be employed as a weak eluent for the separation of non-polar to moderately polar compounds on a polar stationary phase like silica gel.

Safety and Environmental Considerations

Detailed toxicological and environmental data for **5-butylnonane** are not readily available. However, information on similar branched alkanes (isoalkanes) in the C₁₀-C₁₃ range can

provide some guidance.

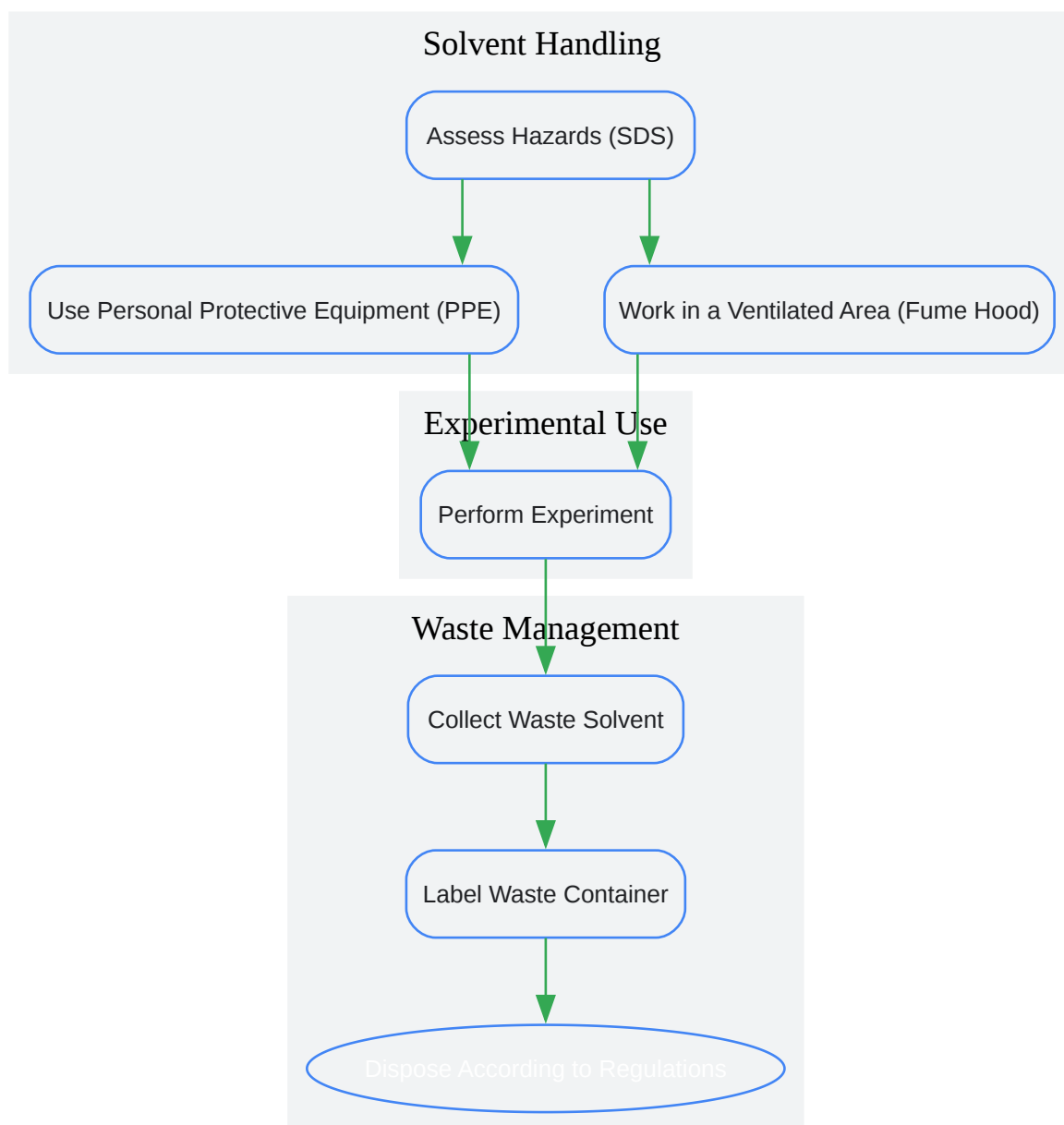
Table 3: General Safety and Hazard Information for C10-C13 Isoalkanes

Hazard Category	Information	Source
Acute Toxicity (Oral)	Generally low toxicity.	[2]
Acute Toxicity (Dermal)	Generally low toxicity.	[2]
Acute Toxicity (Inhalation)	Vapors may cause dizziness or suffocation at high concentrations.	[2]
Skin Corrosion/Irritation	May cause mild skin irritation upon prolonged or repeated contact.	[2]
Serious Eye Damage/Irritation	May cause mild eye irritation.	[2]
Aspiration Hazard	May be fatal if swallowed and enters airways.	[3]
Environmental Fate	Expected to be biodegradable. Low potential for bioaccumulation.	[4]

General Precautions:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (gloves, safety glasses).
- Avoid ingestion and inhalation.
- Keep away from heat, sparks, and open flames.

The logical relationship for handling a non-polar solvent like **5-butylNonane** in a laboratory setting is outlined below.



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Caption: A logical workflow for the safe handling and disposal of a non-polar solvent in a laboratory.

Conclusion

5-Butylnonane presents itself as a viable, high-boiling, non-polar solvent for specialized applications in organic chemistry and related fields. While specific experimental data for this

compound is limited, its properties can be inferred from the general characteristics of branched alkanes. Its high boiling point and non-polar nature make it a potentially useful tool in the arsenal of solvents for researchers and drug development professionals, particularly for high-temperature reactions and extractions of non-polar materials. As with any chemical, proper safety precautions should be taken, and it is recommended to consult the Safety Data Sheet (SDS) before use. Further research into the specific applications and toxicological profile of **5-butylnonane** would be beneficial to fully realize its potential.

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